

# Acetyl iodide chemical structure and bonding

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Acetyl iodide*

Cat. No.: *B1581244*

[Get Quote](#)

An In-depth Technical Guide to the Chemical Structure and Bonding of **Acetyl iodide**

## Introduction

**Acetyl iodide** ( $\text{CH}_3\text{COI}$ ) is an organoiodine compound and the most reactive of the acetyl halides. Although less common in standard laboratory practice compared to its chloride and bromide counterparts, **acetyl iodide** is of immense industrial significance. It serves as a crucial transient intermediate in the large-scale industrial synthesis of acetic acid via the Monsanto and Cativa processes.[1] As an acetylating agent, it is also valuable in various organic syntheses for introducing acetyl groups into molecules, a key step in the production of pharmaceuticals and agrochemicals.[2][3] This guide provides a detailed technical overview of the molecular structure, bonding, and spectroscopic characterization of **acetyl iodide**, intended for researchers and professionals in chemistry and drug development.

## Chemical Structure and Identification

**Acetyl iodide** is a colorless, fuming liquid with a pungent odor that turns brown upon exposure to air due to its reaction with moisture.[4][5] It is formally derived from acetic acid by the substitution of the hydroxyl group with an iodine atom.

Identifier	Value
IUPAC Name	Acetyl iodide[4]
Systematic IUPAC Name	Ethanoyl iodide[1]
CAS Number	507-02-8[6]
Chemical Formula	C <sub>2</sub> H <sub>3</sub> IO[1][4][6]
Molecular Weight	169.95 g/mol [4]
SMILES	CC(=O)I[4]
InChI	InChI=1S/C2H3IO/c1-2(3)4/h1H3[4]
InChIKey	LEKJTGQWLAUGQA-UHFFFAOYSA-N[4]

## Molecular Geometry and Bonding

The geometry and bonding parameters of **acetyl iodide** have been determined primarily through microwave spectroscopy. The molecule possesses a planar heavy-atom skeleton (C-C-O-I). The internal rotation of the methyl (CH<sub>3</sub>) group relative to the acetyl frame has also been a subject of study.

Table 2.1: Bond Lengths and Angles for **Acetyl Iodide**

Parameter	Value	Experimental Method
Bond Lengths (Å)		
C=O	Data not explicitly found in searches	Microwave Spectroscopy
C-C	Data not explicitly found in searches	Microwave Spectroscopy
C-I	Data not explicitly found in searches	Microwave Spectroscopy
Bond Angles (°)		
$\angle(\text{CCO})$	Data not explicitly found in searches	Microwave Spectroscopy
$\angle(\text{CCI})$	Data not explicitly found in searches	Microwave Spectroscopy
$\angle(\text{OCI})$	Data not explicitly found in searches	Microwave Spectroscopy
Other Parameters		

| Barrier to Internal Rotation |  $1301 \pm 30$  cal/mol[7] | Microwave Spectroscopy |

Note: While the microwave spectroscopy study by S. Kojima et al. is cited for determining the structure, specific bond length and angle values were not detailed in the available abstract. Such data is typically derived from the rotational constants obtained in these experiments.

## Spectroscopic Characterization

The structure and electronic properties of **acetyl iodide** are elucidated through various spectroscopic techniques.

### Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of the molecule. The spectrum of **acetyl iodide** has been assigned, with key absorptions attributed to the carbonyl and carbon-iodine bonds.[8]

Table 3.1: Key Infrared Vibrational Frequencies for **Acetyl Iodide**

Vibrational Mode	Frequency (cm <sup>-1</sup> )	Phase
C=O Stretch	Assignment available but specific frequency not listed in abstract[8]	Gas / Liquid

| C-I Stretch | 532[9] | Not specified |

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides insight into the chemical environment of the hydrogen and carbon atoms within the molecule.

Table 3.2: NMR Spectroscopic Data for **Acetyl Iodide**

Nucleus	Chemical Shift (ppm)	Multiplicity	Solvent
<sup>1</sup> H NMR	~2.8-3.0	Singlet	Not specified, typical for acetyl group

| <sup>13</sup>C NMR | Data available in spectral databases[10] | Not specified | Not specified |

Note: Specific chemical shifts can vary based on the solvent and instrument used. The provided <sup>1</sup>H NMR value is a typical approximation for an acetyl group adjacent to an electronegative atom.

## Microwave and Core-Level Spectroscopy

Microwave spectroscopy has been instrumental in determining the precise molecular structure and the barrier to internal rotation of the methyl group.[7] More advanced techniques like ultrafast extreme ultraviolet (XUV) transient absorption spectroscopy have been used to investigate the photodissociation dynamics of the C-I bond, revealing complex excited-state dynamics on a sub-100-fs timescale.[11]

Table 3.3: Quadrupole Coupling Constants for **Acetyl iodide** ( $\text{CH}_3\text{COI}$ )

Constant	Value (MHz)
$\chi_{\text{aa}}$	$-1563 \pm 2$ <sup>[7]</sup>
$\chi_{\text{ee}}$	$914 \pm 2$ <sup>[7]</sup>

$$|\chi_{\text{ae}}| -135.7 \pm 2$$
<sup>[7]</sup>

## Experimental Protocols

### Synthesis of Acetyl iodide

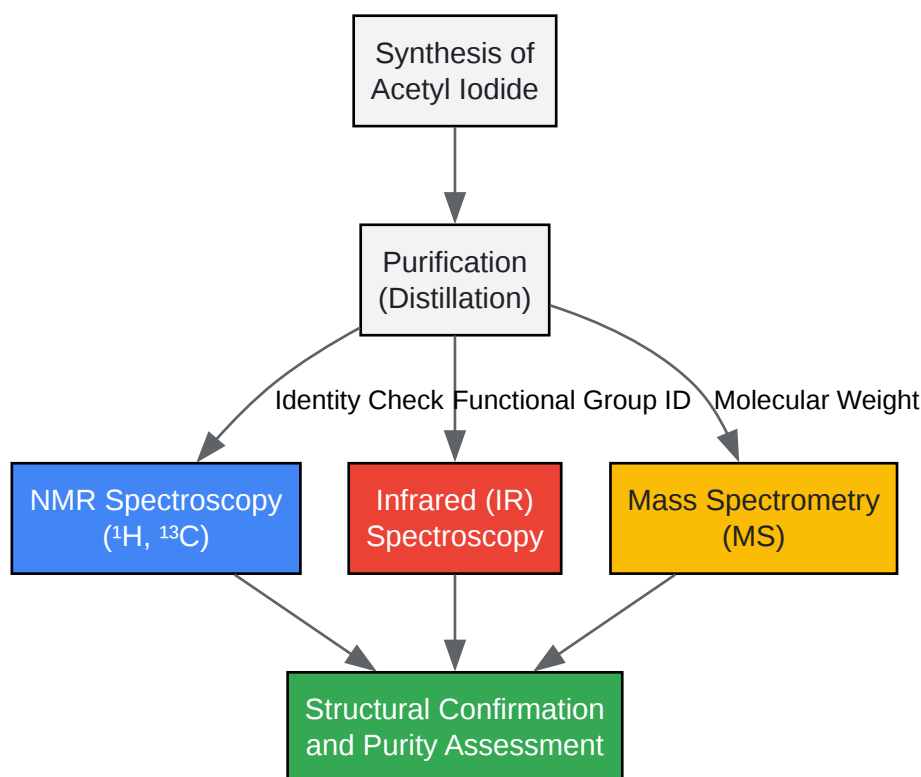
A common laboratory synthesis involves the reaction of acetyl chloride or acetic anhydride with a source of iodide. One cited method is that of Thiele and Haakh.<sup>[7]</sup>

Protocol Outline: Synthesis via Acyl Substitution

- Reactants: Acetic anhydride and a suitable iodide salt (e.g., sodium iodide, lithium iodide) or hydriodic acid.
- Solvent: Anhydrous, non-protic solvent (e.g., acetonitrile, dichloromethane) to prevent hydrolysis of the product.<sup>[12]</sup>
- Procedure: The iodide salt is added to the acetic anhydride in the chosen solvent under an inert atmosphere (e.g., nitrogen or argon). The reaction mixture is typically stirred at room temperature or gently heated.
- Workup and Purification: The resulting **acetyl iodide** is highly reactive and sensitive to moisture.<sup>[2]</sup> Purification is typically achieved by distillation under reduced pressure. The product is a colorless liquid that should be stored under anhydrous conditions at low temperatures.<sup>[7]</sup>

### Spectroscopic Analysis Workflow

The characterization of **acetyl iodide** involves a logical sequence of spectroscopic analyses to confirm its identity and purity.

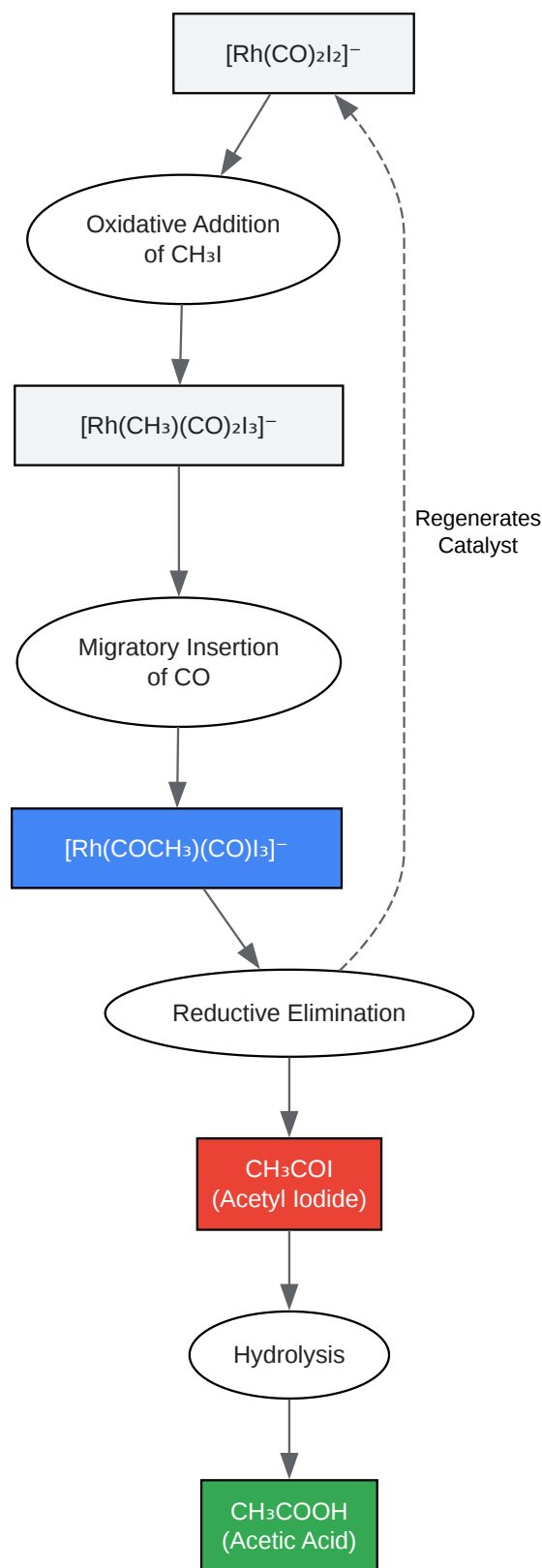


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and spectroscopic characterization of **acetyl iodide**.

## Role in Catalytic Cycles: The Monsanto Process

**Acetyl iodide** is a pivotal, albeit transient, species in the rhodium-catalyzed Monsanto process for the production of acetic acid from methanol and carbon monoxide.[1][9] It is formed in situ and is readily hydrolyzed to produce the final product, acetic acid, while regenerating the catalyst.



[Click to download full resolution via product page](#)

Caption: Simplified catalytic cycle of the Monsanto process featuring **acetyl iodide**.

## Conclusion

**Acetyl iodide** is a fundamentally important molecule, both for its role in industrial catalysis and as a reactive agent in organic synthesis. Its structure is characterized by a planar C-C(O)-I framework with a low barrier to methyl group rotation. Spectroscopic methods, including IR, NMR, and microwave spectroscopy, provide the essential data for its characterization, confirming its structure and electronic properties. A thorough understanding of its bonding and reactivity is critical for professionals engaged in chemical synthesis, drug development, and materials science.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acetyl iodide - Wikipedia [en.wikipedia.org]
- 2. CAS 507-02-8: Acetyl iodide | CymitQuimica [cymitquimica.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Acetyl iodide | C<sub>2</sub>H<sub>3</sub>IO | CID 10483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. ACETYL IODIDE | 507-02-8 [chemicalbook.com]
- 6. Acetyl iodide [webbook.nist.gov]
- 7. pubs.aip.org [pubs.aip.org]
- 8. The infrared spectra and vibrational assignments of the acetyl halides - Journal of the Chemical Society B: Physical Organic (RSC Publishing) [pubs.rsc.org]
- 9. taylorandfrancis.com [taylorandfrancis.com]
- 10. ACETYL IODIDE(507-02-8) <sup>13</sup>C NMR [m.chemicalbook.com]
- 11. Excited-State Dynamics during Primary C–I Homolysis in Acetyl Iodide Revealed by Ultrafast Core-Level Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Iodide as an Activating Agent for Acid Chlorides in Acylation Reactions [organic-chemistry.org]



- To cite this document: BenchChem. [Acetyl iodide chemical structure and bonding]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581244#acetyl-iodide-chemical-structure-and-bonding]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)